

Application Notes and Protocols: Preparation and Use of Ethylhydrocupreine Hydrochloride Solutions

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Compound of Interest

Compound Name: *Ethylhydrocupreine hydrochloride*

Cat. No.: *B1340536*

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Audience: Researchers, scientists, and drug development professionals.

These application notes provide detailed protocols for the preparation, storage, and application of **Ethylhydrocupreine hydrochloride** solutions for laboratory use. The primary focus is on its well-established role in microbiology for the presumptive identification of *Streptococcus pneumoniae*.

Chemical and Physical Properties

Ethylhydrocupreine hydrochloride, commonly known as Optochin, is a derivative of quinine. [1][2] It is a key reagent used in clinical and research microbiology laboratories.[3]

Property	Data	References
Synonyms	Optochin hydrochloride, Optochin	[1] [2] [4] [5]
Molecular Formula	C ₂₁ H ₂₉ ClN ₂ O ₂	[4] [6] [7]
Molecular Weight	376.92 g/mol	[4] [6] [7]
CAS Number	3413-58-9	[6]
Appearance	White to off-white crystalline solid	[7] [8]
Melting Point	121-123°C	[7] [9]
Purity	≥97%	[3]
Sensitivity	Light sensitive	[7] [8]

Solubility

Proper dissolution is critical for the efficacy of **Ethylhydrocupreine hydrochloride** in experimental settings. Sonication is recommended to aid dissolution in both aqueous and organic solvents.[\[4\]](#)

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	References
Water	50 mg/mL	132.65 mM	[4]
DMSO	125 mg/mL	331.64 mM	[4] [10]

Experimental Protocols

3.1. Safety Precautions Before handling, consult the Safety Data Sheet (SDS). Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.[\[8\]](#) Due to its light sensitivity, the compound and its solutions should be protected from light.[\[7\]](#)[\[8\]](#)[\[10\]](#)

3.2. Protocol 1: Preparation of Aqueous Stock Solution (e.g., 2 mg/mL)

This protocol is suitable for preparing solutions for direct use in microbiological assays, such as creating optochin-impregnated disks.

Materials:

- **Ethylhydrocupreine hydrochloride** powder
- Sterile, distilled, or deionized water
- Sterile conical tubes or vials
- Calibrated analytical balance
- Vortex mixer and/or sonicator
- Sterile 0.22 μm syringe filter

Procedure:

- **Weighing:** Accurately weigh the desired amount of **Ethylhydrocupreine hydrochloride** powder using a calibrated balance. For example, to prepare 10 mL of a 2 mg/mL solution, weigh 20 mg of the compound.
- **Dissolution:** Aseptically transfer the powder to a sterile conical tube. Add the required volume of sterile water (e.g., 10 mL).
- **Mixing:** Cap the tube securely and vortex until the powder is fully dissolved. If dissolution is slow, sonicate the solution for short intervals in a water bath.^[4]
- **Sterilization:** Sterilize the solution by passing it through a 0.22 μm syringe filter into a sterile storage vial.^[5] This is crucial for applications in cell culture.
- **Labeling and Storage:** Clearly label the vial with the compound name, concentration, date, and solvent. Store as recommended in the storage table below.

3.3. Protocol 2: Preparation of DMSO Stock Solution (e.g., 100 mg/mL)

High-concentration stock solutions in DMSO are common for long-term storage and for studies requiring dilution into complex media or buffer systems.

Materials:

- **Ethylhydrocupreine hydrochloride** powder
- Anhydrous, sterile-filtered DMSO
- Sterile conical tubes or vials with appropriate caps
- Calibrated analytical balance
- Vortex mixer and/or sonicator

Procedure:

- **Weighing:** In a sterile vial, accurately weigh the desired amount of **Ethylhydrocupreine hydrochloride** powder. For 1 mL of a 100 mg/mL stock, weigh 100 mg.
- **Dissolution:** Add the required volume of sterile DMSO (e.g., 1 mL).
- **Mixing:** Cap the vial securely and vortex. Use sonication if necessary to achieve a clear solution.^[4]
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.^{[4][5]} Label each aliquot and store as recommended.

Storage and Stability of Solutions

Proper storage is essential to maintain the bioactivity of **Ethylhydrocupreine hydrochloride** solutions. It is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.^[5]

Storage Temperature	Recommended Duration	Solvent	References
-80°C	≥ 6 months	DMSO or Water	[4] [5]
-20°C	~ 1 month	DMSO or Water	[5]
2-8°C (Refrigerated)	≤ 1 week	Water	[4]

Note: For in vivo experiments, it is recommended to prepare fresh working solutions daily.[\[5\]](#)

Application: Optochin Susceptibility Test

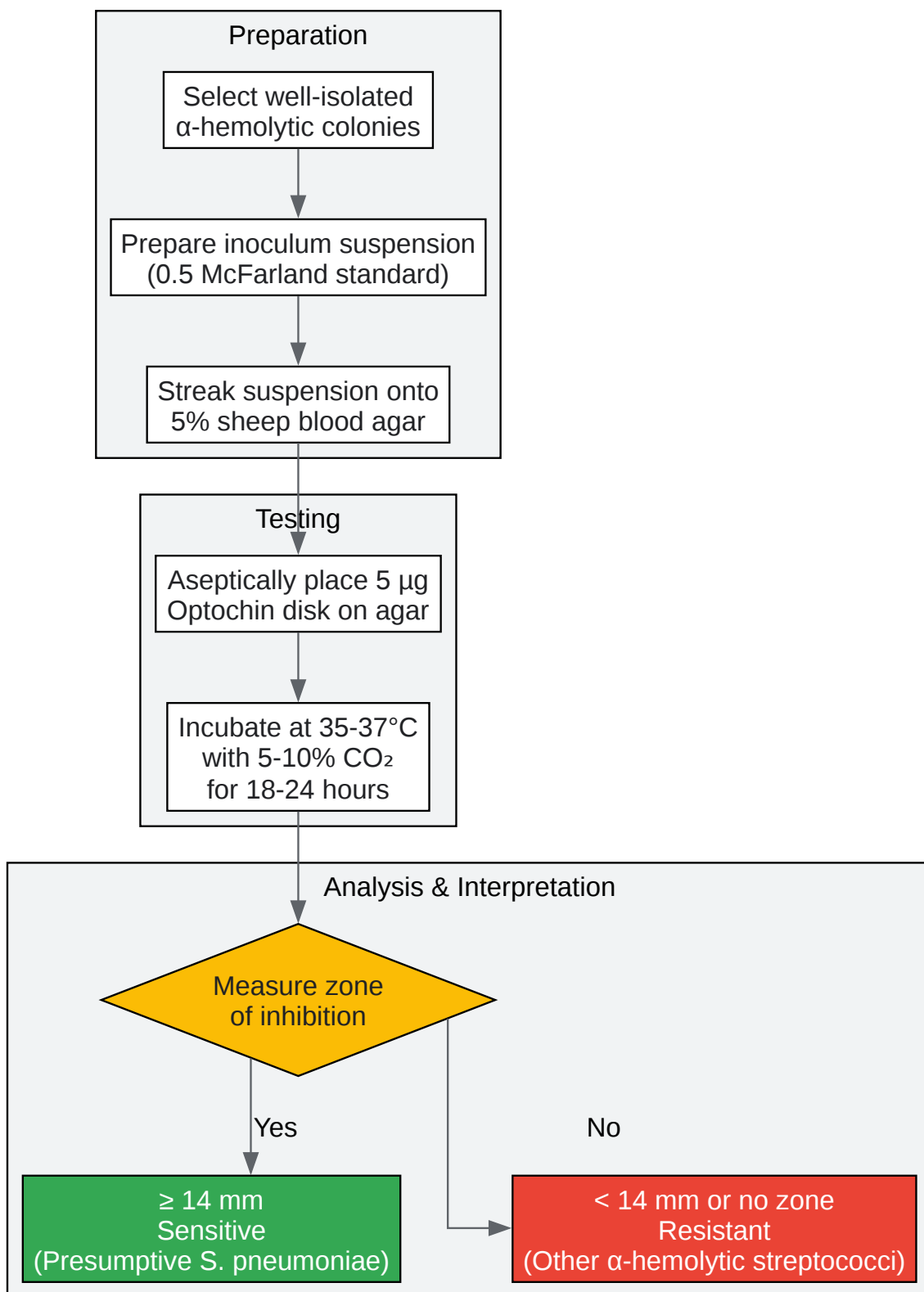
The most common laboratory application of **Ethylhydrocupreine hydrochloride** is the optochin susceptibility test, used for the presumptive identification of *Streptococcus pneumoniae*.[\[2\]](#)[\[11\]](#) *S. pneumoniae* is uniquely susceptible to lysis by optochin at low concentrations, which distinguishes it from other alpha-hemolytic streptococci.[\[11\]](#)[\[12\]](#) The mechanism involves altering the cell membrane's surface tension, leading to cell lysis.[\[11\]](#)[\[13\]](#)

5.1. Experimental Protocol for Optochin Susceptibility Test

- Inoculum Preparation: Select 3-4 well-isolated colonies of the alpha-hemolytic organism to be tested from an 18-24 hour culture.[\[11\]](#) Prepare a bacterial suspension in sterile saline or broth, adjusting the turbidity to match a 0.5 McFarland standard.[\[2\]](#)
- Inoculation: Using a sterile cotton swab, streak the prepared suspension evenly across the entire surface of a 5% sheep blood agar plate.[\[2\]](#)
- Disk Application: Using sterile forceps, place a commercial 6 mm disk impregnated with 5 µg of optochin onto the inoculated surface.[\[12\]](#)[\[13\]](#) Gently press the disk to ensure it adheres firmly to the agar.[\[2\]](#)[\[13\]](#)
- Incubation: Incubate the plate at 35-37°C for 18-24 hours in a 5-10% CO₂ atmosphere.[\[2\]](#)[\[13\]](#)
- Result Interpretation: After incubation, measure the diameter of the zone of inhibition around the disk.

- Sensitive (Positive): A zone of inhibition of 14 mm or greater is considered a presumptive identification for *S. pneumoniae*.[\[12\]](#)[\[13\]](#)
- Resistant (Negative): No zone of inhibition, or a zone less than 14 mm, indicates resistance. The organism is likely another alpha-hemolytic streptococcus.[\[13\]](#)

5.2. Workflow for Optochin Susceptibility Testing



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Caption: Workflow for the presumptive identification of *S. pneumoniae*.

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